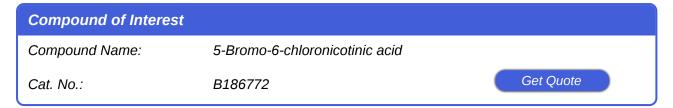


5-Bromo-6-chloronicotinic acid molecular structure and weight

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An In-depth Technical Guide to 5-Bromo-6-chloronicotinic Acid

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Bromo-6-chloronicotinic acid**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

5-Bromo-6-chloronicotinic acid is a halogenated derivative of nicotinic acid, belonging to the pyridinecarboxylic acid family. Its chemical structure incorporates a pyridine ring substituted with a bromine atom, a chlorine atom, and a carboxylic acid group. The precise arrangement of these functional groups dictates its chemical reactivity and utility as a building block in organic synthesis.

The molecular formula for **5-Bromo-6-chloronicotinic acid** is C₆H₃BrClNO₂.[1] Its IUPAC name is 5-bromo-6-chloropyridine-3-carboxylic acid. The compound is typically a white to yellow powder or crystalline solid.[2]

Physicochemical Data

The following table summarizes the key quantitative properties of **5-Bromo-6-chloronicotinic** acid.



Property	Value
Molecular Weight	236.45 g/mol [1][3][4]
Molecular Formula	C ₆ H ₃ BrClNO ₂ [1]
CAS Number	29241-62-1[2][3]
Appearance	White to yellow powder or crystals[2]
Melting Point	166-168 °C
Boiling Point	370 °C at 760 mmHg
Density	1.9±0.1 g/cm ³
Exact Mass	234.90357 Da[4]
Solubility	Soluble in water, ethanol, and ammonia; slightly soluble in benzene and dimethylformamide.
Hydrogen Bond Donor Count	1[4]
Hydrogen Bond Acceptor Count	3[4]
Topological Polar Surface Area	50.2 Ų[4]

Synthesis and Experimental Protocols

5-Bromo-6-chloronicotinic acid is primarily produced through synthetic chemical reactions. It serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.

Synthesis workflow for 5-Bromo-6-chloronicotinic acid.

Experimental Protocol: Synthesis of 5-Bromo-6-chloronicotinic acid

This protocol outlines a common laboratory-scale synthesis of **5-Bromo-6-chloronicotinic acid** from 5-bromo-6-hydroxynicotinic acid.

Materials:



- 5-bromo-6-hydroxynicotinic acid
- Tetramethylammonium chloride
- Phosphorus oxychloride (POCl₃)
- Ethyl acetate
- · Anhydrous sodium sulfate
- Ice water

Procedure:

- In a reaction flask, combine 5-bromo-6-hydroxynicotinic acid (10 g, 45 mmol), tetramethylammonium chloride (5.4 g, 49 mmol), and phosphorus oxychloride (20 mL).
- Heat the reaction mixture to reflux and maintain for 3 hours.
- After the reaction is complete, carefully and slowly pour the mixture into ice water while stirring continuously. Continue stirring for 2 hours.
- Collect the precipitated solid by filtration.
- Dissolve the collected solid in ethyl acetate (300 mL).
- Dry the ethyl acetate solution by adding anhydrous sodium sulfate.
- Remove the desiccant by filtration.
- Concentrate the filtrate under reduced pressure to yield the final product, 5-bromo-6chloronicotinic acid.

This procedure has been reported to yield the target product as a pink solid with a high yield.[5]

Applications in Research and Development

5-Bromo-6-chloronicotinic acid is a valuable building block in medicinal chemistry and organic synthesis. Its applications include:



- Pharmaceutical Intermediates: It serves as a key starting material or intermediate in the synthesis of biologically active compounds and active pharmaceutical ingredients (APIs).[5]
 It has been utilized in the development of kinase inhibitors and other therapeutic agents.
- Agrochemical Synthesis: Similar to its role in pharmaceuticals, this compound is used as a
 precursor for creating new pesticidal and herbicidal agents.
- Biochemical Reagent: In a broader sense, it is used as a biochemical reagent for various life science research purposes.[1]
- Synthesis of N-Phenylamides: Research has shown its use in the synthesis of a series of N-phenylamides by treating its freshly prepared acid chloride with appropriately substituted anilines. These resulting compounds have been investigated for potential pesticidal, herbicidal, and fungicidal activities.

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